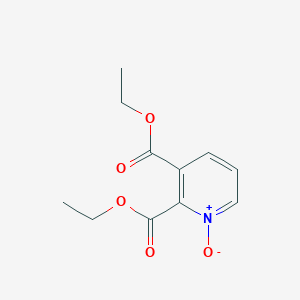

diethyl pyridine-2,3-dicarboxylate-N-oxide

• Molecular Formula: C11H13NO5
• Molecular Weight: 239.22 g/mol
• IUPAC Name: diethyl 1-oxidopyridin-1-ium-2,3-dicarboxylate
• InChI: InChI=1S/C11H13NO5/c1-3-16-10(13)8-6-5-7-12(15)9(8)11(14)17-4-2/h5-7H,3-4H2,1-2H3
• InChI Key: CXIDQGKWCOZHJT-UHFFFAOYSA-N
• Canonical SMILES: CCOC(=O)C1=C([N+](=CC=C1)[O-])C(=O)OCC

Description

Diethyl pyridine-2,3-dicarboxylate-N-oxide is a useful research compound. Its molecular formula is C11H13NO5 and its molecular weight is 239.22 g/mol. The purity is usually 95%.
BenchChem offers high-quality diethyl pyridine-2,3-dicarboxylate-N-oxide suitable for many research applications. Different packaging options are available to accommodate customers' requirements. Please inquire for more information about diethyl pyridine-2,3-dicarboxylate-N-oxide including the price, delivery time, and more detailed information at info@benchchem.com.

Synthesis routes and methods

Procedure details

A mixture of 99 g of diethyl pyridine-2,3-dicarboxylate, 7.2 mL of concentrated sulfuric acid, 85 mL of 30% hydrogen peroxide and 256 mL acetic acid is stirred and heated at 85° for 4 hours. The reaction is concentrated in vacuo, and the residue is dissolved in methylene chloride, and washed with water, then saturated sodium bicarbonate. After drying, the organic phase is concentrated in vacuo to afford 79 g of the desired product, mp 80°-85°. A portion recrystallized from carbon tetrachloride-pentane has mp 87°-88°.
